

N-Nitroso-Perindopril: A Comprehensive Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: *N-nitroso-perindopril*

CAS No.: 3036581-82-2

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Foreword: Navigating the Nitrosamine Challenge

The emergence of nitrosamine impurities as a significant concern in the pharmaceutical industry has necessitated a deeper understanding of these potentially genotoxic substances. This guide provides a comprehensive technical overview of **N-nitroso-perindopril**, a nitrosamine impurity associated with the widely prescribed angiotensin-converting enzyme (ACE) inhibitor, perindopril. As drug development professionals and researchers, it is imperative that we possess a thorough understanding of the chemical and physical properties, analytical methodologies for detection, and toxicological risks associated with such impurities to ensure the safety and quality of pharmaceutical products. This document is structured to provide not just data, but also the scientific rationale behind the analytical and toxicological assessments, empowering you to make informed decisions in your research and development endeavors.

Chemical and Physical Properties of N-Nitroso-Perindopril

N-Nitroso-perindopril is the N-nitrosated derivative of perindopril, formed by the reaction of the secondary amine group in the perindopril molecule with a nitrosating agent.^[1]

Understanding its fundamental chemical and physical characteristics is the bedrock of any analytical and toxicological assessment.

Chemical Structure and Identification

- IUPAC Name: (2S,3aS,7aS)-1-[(2S)-2-[[[(2S)-1-ethoxy-1-oxopentan-2-yl]-nitrosoamino]propanoyl]-2,3,3a,4,5,6,7,7a-octahydroindole-2-carboxylic acid^[2]
- CAS Number: 3036581-82-2^{[1][2][3]}
- Molecular Formula: C₁₉H₃₁N₃O₆^{[1][2][3]}
- Molecular Weight: 397.47 g/mol ^{[1][2][3]}

The presence of the N-nitroso group (-N=O) is the defining feature of this molecule and the source of its potential genotoxicity.

Physicochemical Properties

A summary of the key physicochemical properties of **N-nitroso-perindopril** is presented in the table below. It is important to note that while some of these properties are computationally predicted, they provide valuable insights for analytical method development and handling.

Property	Value	Source
Molecular Weight	397.47 g/mol	[1][2][3]
Appearance	Off-White Solid	[4]
Solubility	Soluble in DMSO, Methanol	
XLogP3 (Computed)	3.6	
Hydrogen Bond Donor Count (Computed)	1	[4]
Hydrogen Bond Acceptor Count (Computed)	7	[4]
Rotatable Bond Count (Computed)	8	[4]

Note: The Certificate of Analysis for a commercially available reference standard confirms solubility in DMSO and Methanol.

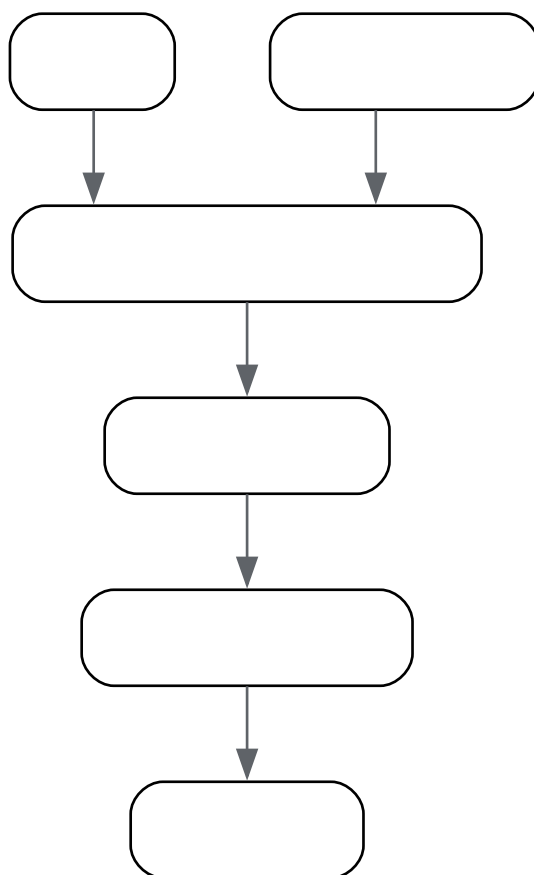
Synthesis and Formation Pathways

The primary pathway for the formation of **N-nitroso-perindopril** involves the reaction of the secondary amine in the perindopril molecule with a nitrosating agent, such as nitrous acid (HNO_2), which can be formed from nitrites under acidic conditions.[1]

Proposed Synthetic Protocol for Reference Standard

For research and analytical purposes, the synthesis of an **N-nitroso-perindopril** reference standard is essential. The following is a proposed, logical pathway for its synthesis.

Diagram of Proposed Synthesis Workflow



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Caption: A logical workflow for the synthesis and characterization of **N-nitroso-perindopril**.

Step-by-Step Methodology:

- **Dissolution:** Dissolve a known quantity of perindopril in a suitable organic solvent, such as acetic acid.
- **Cooling:** Cool the solution in an ice bath to 0-5 °C.
- **Nitrosation:** Slowly add a solution of a nitrosating agent, such as sodium nitrite (NaNO_2) dissolved in water, to the cooled perindopril solution while maintaining the temperature. The acidic conditions will generate nitrous acid in situ.
- **Reaction Monitoring:** Monitor the progress of the reaction using a suitable analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).

- **Quenching:** Once the reaction is complete, quench any excess nitrosating agent by adding a quenching agent, such as sulfamic acid or ammonium sulfamate.
- **Extraction:** Extract the **N-nitroso-perindopril** into a suitable organic solvent, such as dichloromethane or ethyl acetate.
- **Washing:** Wash the organic layer with a saturated sodium bicarbonate solution and then with brine to remove any remaining acid and salts.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude **N-nitroso-perindopril** using a suitable technique, such as preparative HPLC, to obtain the pure compound.
- **Characterization:** Confirm the identity and purity of the synthesized **N-nitroso-perindopril** using spectroscopic techniques such as ^1H NMR, ^{13}C NMR, Mass Spectrometry, and FT-IR.

Spectroscopic Characterization

While specific raw spectral data for **N-nitroso-perindopril** is not widely available in the public domain, a Certificate of Analysis for a reference standard confirms its structure was elucidated using Mass Spectrometry, ^1H NMR, and IR spectroscopy. Based on the known structure, the following are the expected key spectral features:

- ^1H NMR: The spectrum is expected to be complex due to the presence of multiple chiral centers and the restricted rotation around the N-N bond of the nitroso group, which can lead to the observation of rotamers. Key signals would include those for the ethyl ester group, the propyl chain, the alaninyl methyl group, and the protons of the octahydroindole ring system.
- ^{13}C NMR: The spectrum would show distinct signals for all 19 carbon atoms in the molecule, including the carbonyl carbons of the ester and amide groups, and the aliphatic carbons of the various ring systems and side chains.
- Mass Spectrometry (MS): The mass spectrum should show a molecular ion peak corresponding to the molecular weight of **N-nitroso-perindopril** (m/z 397.47). Common fragmentation patterns for nitrosamines include the loss of the nitroso group ($\bullet\text{NO}$, 30 Da).^[3]

- Infrared (IR) Spectroscopy: The IR spectrum would exhibit characteristic absorption bands for the various functional groups present, including the N=O stretch of the nitroso group (typically around 1430-1470 cm^{-1}), the C=O stretches of the carboxylic acid and ester groups (around 1730-1750 cm^{-1}), and the N-H and O-H stretching vibrations.

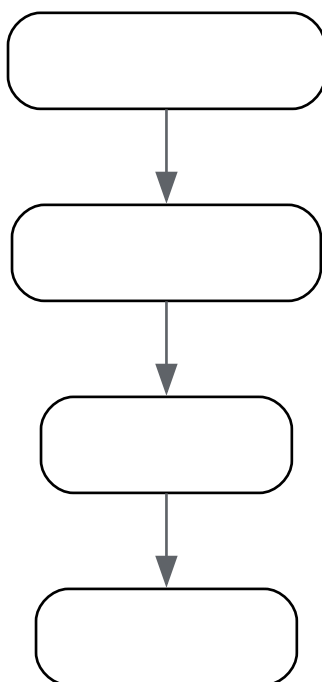
Analytical Methodologies for Detection and Quantification

The detection and quantification of **N-nitroso-perindopril** at trace levels in pharmaceutical products require highly sensitive and specific analytical methods. Liquid Chromatography-tandem Mass Spectrometry (LC-MS/MS) is the technique of choice for this purpose.

Proposed HPLC-MS/MS Method

The following is a proposed HPLC-MS/MS method that can be adapted and validated for the analysis of **N-nitroso-perindopril**, based on a method developed for the similar compound, N-nitroso-ramipril.

Diagram of Analytical Workflow



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Caption: A typical workflow for the analysis of **N-nitroso-perindopril** in a pharmaceutical matrix.

Chromatographic Conditions:

- Column: A reversed-phase C18 column (e.g., 2.1 x 50 mm, 1.8 μ m) is a suitable starting point.
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient: A gradient elution starting with a high percentage of Mobile Phase A and gradually increasing the percentage of Mobile Phase B will likely be required to achieve good separation from the active pharmaceutical ingredient (API) and other impurities.
- Flow Rate: 0.3 - 0.5 mL/min.
- Column Temperature: 40 °C.
- Injection Volume: 5 - 10 μ L.

Mass Spectrometric Conditions:

- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- Precursor Ion: $[M+H]^+$ for **N-nitroso-perindopril** (m/z 398.2).
- Product Ions: Specific product ions for quantification and confirmation should be determined by infusing a standard solution of **N-nitroso-perindopril** into the mass spectrometer. A common fragmentation for nitrosamines is the loss of the nitroso group, so a transition of 398.2 $\rightarrow$ 368.2 could be a starting point for optimization.

Method Validation:

The analytical method must be validated according to ICH Q2(R1) guidelines, including specificity, linearity, range, accuracy, precision (repeatability and intermediate precision), limit of detection (LOD), and limit of quantitation (LOQ).

Stability of N-Nitroso-Perindopril

Understanding the stability of **N-nitroso-perindopril** is crucial for accurate analytical testing and for assessing its potential to form and persist in drug products. A forced degradation study should be performed to evaluate its stability under various stress conditions.

Forced Degradation Study Protocol

A comprehensive forced degradation study should expose **N-nitroso-perindopril** to the following conditions:

- Acidic Conditions: 0.1 M HCl at elevated temperature (e.g., 60 °C).
- Basic Conditions: 0.1 M NaOH at elevated temperature (e.g., 60 °C).
- Oxidative Conditions: 3% H₂O₂ at room temperature.
- Thermal Conditions: Dry heat (e.g., 80 °C).
- Photolytic Conditions: Exposure to UV and visible light as per ICH Q1B guidelines.

The degradation products should be monitored and characterized using a stability-indicating HPLC method, and the mass balance should be assessed.

Toxicological Assessment

The primary toxicological concern for **N-nitroso-perindopril** is its potential carcinogenicity. A comprehensive toxicological assessment involves evaluating its genotoxic potential.

Genotoxicity Assessment

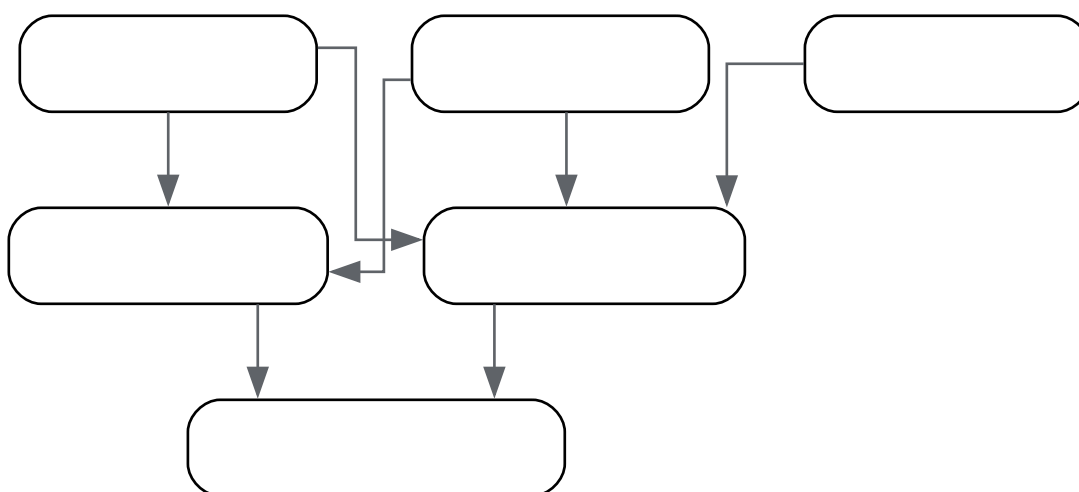
- Ames Test (Bacterial Reverse Mutation Assay): An Ames test has been conducted for **N-nitroso-perindopril**.^[5] The results of this test are critical for determining its mutagenic potential.

- **In Vitro and In Vivo Studies:** While specific in vivo studies for **N-nitroso-perindopril** are not readily available, a recent study on other nitroso-ACE inhibitors, N-nitroso-ramipril and N-nitroso-quinapril, found them to be non-mutagenic in both in vitro and in vivo assays.[6][7] This is a significant finding for a read-across assessment.

Read-Across Toxicological Assessment

Given the structural similarities between **N-nitroso-perindopril** and other nitroso-ACE inhibitors, a read-across approach can be employed to assess its carcinogenic potential.

Diagram of Read-Across Logic



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Caption: Logic for a read-across assessment of **N-nitroso-perindopril**'s carcinogenic potential.

The study on N-nitroso-ramipril and N-nitroso-quinapril concluded that these compounds are non-mutagenic and non-carcinogenic.[6][7] The rationale is based on the steric hindrance around the α -carbon to the nitroso group, which is predicted to inhibit metabolic activation to a genotoxic species.[8] Given that **N-nitroso-perindopril** shares this structural feature, it is plausible to hypothesize that it also possesses a low carcinogenic potential.

Regulatory Limits

Based on a structural and Structure-Activity Relationship (SAR)-based assessment, **N-nitroso-perindopril** is generally assigned to Potency Category 5, with a recommended acceptable

intake (AI) limit of 1500 ng/day.[1][3][9]

Conclusion and Recommendations

N-nitroso-perindopril is a critical impurity to monitor in perindopril-containing drug products. This guide has provided a comprehensive overview of its chemical and physical properties, a proposed synthetic route for its reference standard, a framework for its analytical determination, and a thorough toxicological assessment based on available data and read-across principles.

Key Recommendations for Drug Development Professionals:

- **Risk Assessment:** Conduct a thorough risk assessment to identify and mitigate the potential for **N-nitroso-perindopril** formation in your manufacturing processes and drug products.
- **Analytical Control:** Develop and validate a sensitive and specific analytical method, such as the proposed HPLC-MS/MS method, for the routine monitoring of **N-nitroso-perindopril**.
- **Stability Studies:** Perform comprehensive stability studies to understand the degradation pathways of perindopril and the potential for **N-nitroso-perindopril** formation under various storage conditions.
- **Regulatory Compliance:** Ensure that the levels of **N-nitroso-perindopril** in your drug products are maintained below the established acceptable intake limit.

By adhering to these recommendations and utilizing the information provided in this guide, you can effectively manage the risks associated with **N-nitroso-perindopril** and ensure the continued safety and quality of your pharmaceutical products.

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